

Application of Mass Spectrometry in the Analysis of Diphenhydramine

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Compound of Interest

Compound Name: *Linadryl*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analysis of Diphenhydramine using mass spectrometry. It is intended to guide researchers, scientists, and professionals in the field of drug development in employing these techniques for accurate quantification and identification of Diphenhydramine in various matrices.

Introduction

Diphenhydramine is a first-generation antihistamine with anticholinergic and sedative effects, commonly used in the treatment of allergies, insomnia, and the common cold.[1] Accurate and sensitive analytical methods are crucial for pharmacokinetic studies, therapeutic drug monitoring, toxicological screening, and quality control of pharmaceutical formulations. Mass spectrometry (MS), coupled with chromatographic techniques such as liquid chromatography (LC) and gas chromatography (GC), has emerged as a powerful tool for the analysis of Diphenhydramine due to its high selectivity, sensitivity, and specificity.[1][2] This document outlines established LC-MS/MS and GC-MS methods for the determination of Diphenhydramine.

Quantitative Data Summary

The following table summarizes the quantitative performance of various mass spectrometry-based methods for the analysis of Diphenhydramine reported in the literature. This allows for a direct comparison of key analytical figures of merit.

| Analytical Method | Matrix | Linearity Range | Lower Limit of Quantification (LLOQ) | Key Findings & Reference |
|-------------------|------------------------|-----------------------|--------------------------------------|--|
| LC-MS/MS | Beagle Dog Plasma | 1 - 500 ng/mL | 1 ng/mL | A sensitive and specific method was developed for pharmacokinetic studies.[3] |
| LC-MS/MS | Rabbit Plasma | 5 - 200 ng/mL | 5 ng/mL | This method was successfully applied to a pharmacokinetic study of Diphenhydramine hydrochloride. [4][5] |
| LC-MS | Drug Formulations | 1 - 500 ng/mL | 5 ng/mL | A reproducible and sensitive method suitable for on-column solid-phase extraction.[6] |
| GC-MS | Pharmaceutical Tablets | 50 - 500 µg/mL | 31.03 µg/mL | A direct and selective method for the determination of Dimenhydrinate (the salt of Diphenhydramine).[2] |
| GC-MS | Plant Tissue Extracts | Not explicitly stated | 122.754 ng/g (Detection Limit) | Method developed for the quantification of Diphenhydramine |

e in
environmental
samples.[7][8]

| | | | | |
|----------|---------------------------|----------------------|--------------------------|---|
| LC-MS/MS | Ovine Plasma and Urine | 0.2 - 250.0 ng/mL | Not explicitly stated | Developed for the simultaneous quantitation of Diphenhydramin e and its N-oxide metabolite.[9] |
|----------|---------------------------|----------------------|--------------------------|---|

Experimental Protocols

LC-MS/MS Method for Diphenhydramine in Plasma

This protocol is based on a validated method for the quantitative determination of Diphenhydramine in plasma, suitable for pharmacokinetic studies.[3][5][10]

3.1.1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- Pipette 200 µL of plasma into a clean microcentrifuge tube.
- Add 20 µL of an internal standard solution (e.g., Pseudoephedrine at a suitable concentration).
- Vortex the mixture for 30 seconds.
- Add 1 mL of extraction solvent (e.g., ethyl acetate or a mixture of n-hexane and dichloromethane).
- Vortex vigorously for 3 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the upper organic layer to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

- Vortex for 1 minute and transfer to an autosampler vial for analysis.

3.1.2. Chromatographic Conditions

- HPLC System: A standard HPLC system capable of gradient elution.
- Column: Zorbax SB-C18 (100 mm x 3.0 mm, 3.5 μ m) or equivalent.[3]
- Mobile Phase: A mixture of methanol, water, and formic acid (e.g., 65:35:0.5, v/v/v).[3]
- Flow Rate: 0.2 mL/min.[3]
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 30°C).
- Injection Volume: 10-20 μ L.

3.1.3. Mass Spectrometer Settings

- Mass Spectrometer: A triple quadrupole tandem mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.[5]
- Detection Mode: Multiple Reaction Monitoring (MRM) or Selected Reaction Monitoring (SRM).[3][5]
- Precursor-to-Product Ion Transitions:
 - Diphenhydramine: m/z 256.0 \rightarrow 167.0.[3]
 - Internal Standard (Pseudoephedrine): m/z 166.1 \rightarrow 148.0.[3]
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows according to the instrument manufacturer's guidelines.

GC-MS Method for Diphenhydramine in Pharmaceutical Formulations

This protocol describes a direct GC-MS method for the analysis of Diphenhydramine, often as part of Dimenhydrinate, in tablet dosage forms.[2]

3.2.1. Sample Preparation

- Weigh and finely powder a representative number of tablets.
- Accurately weigh a portion of the powder equivalent to a specific amount of Dimenhydrinate.
- Transfer the powder to a volumetric flask.
- Add a suitable solvent (e.g., acetonitrile) and sonicate for 15 minutes to dissolve the drug.[2]
- Dilute to the mark with the same solvent.
- Filter an aliquot of the solution through a 0.45 µm syringe filter into a GC vial.

3.2.2. Chromatographic Conditions

- GC System: A gas chromatograph equipped with a split/splitless injector.
- Column: A trifluoropropylmethyl polysiloxane (Rtx-200) capillary column or equivalent is suitable for separating Diphenhydramine from related substances.[2]
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250°C.[11]
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp to 280°C at a rate of 20°C/min.
 - Hold at 280°C for 5 minutes.
- Injection Mode: Splitless.

3.2.3. Mass Spectrometer Settings

- Mass Spectrometer: A single quadrupole or triple quadrupole mass spectrometer.
- Ionization Source: Electron Ionization (EI) at 70 eV.[2]
- Detection Mode: Full scan for identification or Selected Ion Monitoring (SIM) for quantification.
- Mass Range (Full Scan): 50-500 amu.
- SIM Ions for Diphenhydramine: Monitor characteristic fragment ions of Diphenhydramine (e.g., m/z 58, 73, 165, 167).[7]

Visualizations

The following diagrams illustrate the experimental workflows for the described analytical methods.



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LC-MS/MS Experimental Workflow for Diphenhydramine in Plasma.



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GC-MS Experimental Workflow for Diphenhydramine in Tablets.

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References

- 1. Diphenhydramine - Wikipedia [en.wikipedia.org]
- 2. Selective determination of dimenhydrinate in presence of six of its related substances and potential impurities using a direct GC/MS method - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development and validation of a liquid chromatography/tandem mass spectrometry assay for the simultaneous determination of D-amphetamine and diphenhydramine in beagle dog plasma and its application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. latamjpharm.org [latamjpharm.org]
- 5. researchgate.net [researchgate.net]
- 6. Diphenhydramine HCL Analyzed with LCMS - AppNote [mtc-usa.com]
- 7. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 8. files.core.ac.uk [files.core.ac.uk]
- 9. Simultaneous determination of diphenhydramine, its N-oxide metabolite and their deuterium-labeled analogues in ovine plasma and urine using liquid chromatography/electrospray tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ukaazpublications.com [ukaazpublications.com]
- 11. benchchem.com [benchchem.com]
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